

"pentanamide IUPAC name and synonyms"

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Compound of Interest

Compound Name: *Pentanamide*

Cat. No.: *B147674*

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An In-depth Technical Guide to **Pentanamide**

Introduction

Pentanamide, also known by its common name valeramide, is a primary amide derived from pentanoic acid.[1] It is a versatile chemical compound with applications in various fields, including pharmaceuticals and the chemical industry.[2] As an intermediate in organic synthesis, it serves as a building block for more complex molecules.[2] Notably, derivatives of **pentanamide** are explored in medicinal chemistry for their potential as pharmaceuticals, including their antimicrobial properties.[3] This technical guide provides a comprehensive overview of **pentanamide**, including its nomenclature, physicochemical properties, a detailed synthesis protocol, and a workflow for the preliminary screening of its derivatives for antimicrobial activity.

IUPAC Name and Synonyms

- IUPAC Name: **Pentanamide**[1][4]
- Synonyms: Valeramide, n-Valeramide, Pentanimidic acid, Valeric acid amide, Valoylamine, n-Pentanamid.[2][5]

Physicochemical Properties

The physical and chemical properties of **pentanamide** are summarized in the table below. This data is essential for its handling, storage, and application in experimental settings.

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₅ H ₁₁ NO | [2] |
| Molecular Weight | 101.15 g/mol | |
| CAS Number | 626-97-1 | [5] |
| Appearance | White shiny powder or flakes; colorless to pale yellow liquid | [2] |
| Melting Point | 101-106 °C | [6] |
| Boiling Point | 232.3 °C at 760 mmHg | [6] |
| Density | 1.023 g/cm ³ | [3] |
| Solubility | Soluble in water. Slightly soluble in chloroform and methanol. | [3][6][7] |
| Vapor Pressure | 0.0596 mmHg at 25°C | [6] |
| Flash Point | 94.3 °C | [6] |
| pKa | 16.68 ± 0.40 (Predicted) | [6] |
| LogP | 0.7 | |
| InChI Key | IPWFJLQDVFKJDU- UHFFFAOYSA-N | [2] |
| SMILES | CCCCC(=O)N | |

Experimental Protocol: Synthesis of Pentanamide

The following is a representative protocol for the synthesis of **pentanamide** from pentanoic acid. This method is based on the general principle of converting a carboxylic acid to an ammonium salt, followed by dehydration.

Principle

Pentanoic acid is first reacted with an ammonia source, such as ammonium carbonate, to form the ammonium pentanoate salt. Subsequent heating of this salt results in dehydration to yield **pentanamide**.

Materials and Equipment

- Pentanoic acid
- Ammonium carbonate
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Distillation apparatus
- Standard laboratory glassware
- Fume hood

Procedure

- **Reaction Setup:** In a round-bottom flask of appropriate size, place an excess of pentanoic acid. The reaction should be carried out in a fume hood.
- **Formation of Ammonium Salt:** Slowly add solid ammonium carbonate to the pentanoic acid with gentle stirring. The addition should be portion-wise to control the effervescence (release of carbon dioxide). Continue adding ammonium carbonate until the gas evolution ceases, indicating the complete conversion of the carboxylic acid to the ammonium salt.
- **Dehydration:** Fit the flask with a reflux condenser and heat the mixture using a heating mantle. Allow the mixture to reflux for approximately 30-60 minutes. This heating step facilitates the dehydration of the ammonium pentanoate to form **pentanamide**.
- **Purification:** After the reflux period, reconfigure the apparatus for distillation. Heat the mixture to distill off any excess pentanoic acid and the water formed during the reaction. The boiling

point of pentanoic acid is approximately 186 °C. **Pentanamide**, having a higher boiling point (around 232 °C), will remain in the flask.

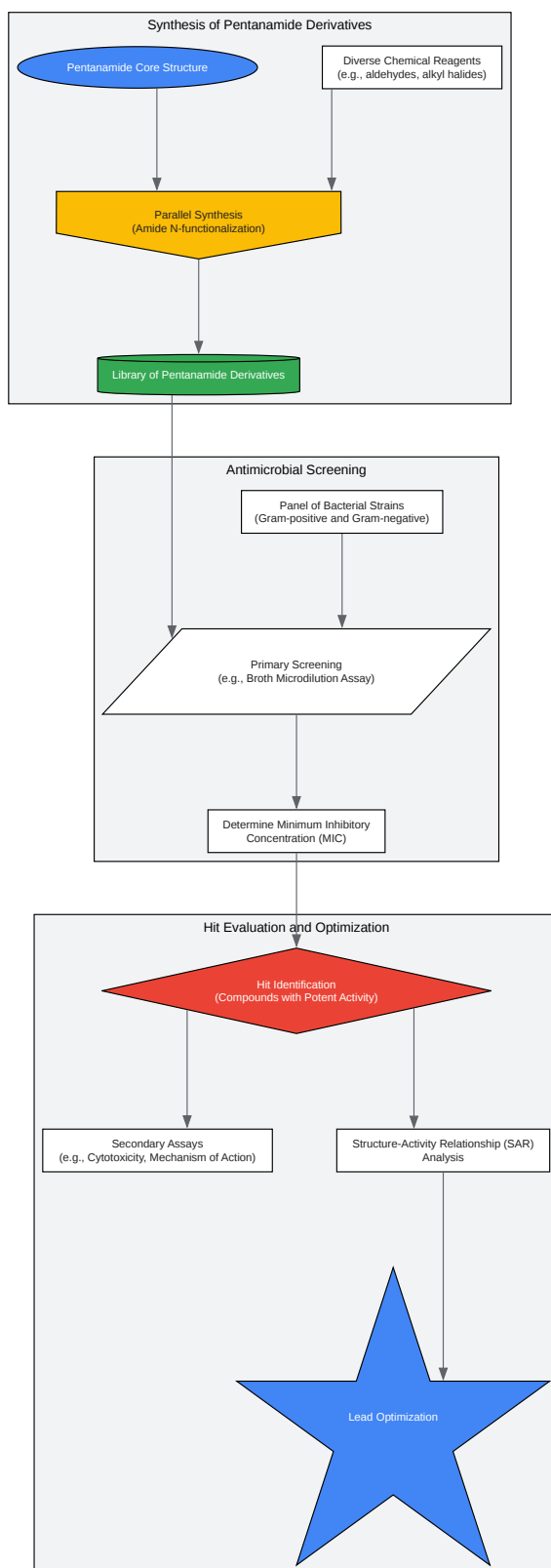
- Isolation and Further Purification: The crude **pentanamide** can be further purified by recrystallization from a suitable solvent, such as ethanol, or by sublimation.

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle pentanoic acid and ammonium carbonate with care, avoiding inhalation and skin contact.

Logical Workflow and Visualization

In the context of drug development, **pentanamide** and its derivatives are of interest for their potential biological activities, including antimicrobial effects. The following diagram illustrates a typical workflow for the synthesis and screening of a library of **pentanamide** derivatives for antimicrobial activity.



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Caption: Workflow for Synthesis and Antimicrobial Screening of **Pentanamide** Derivatives.

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